

Oxaprozin false-positive benzodiazepine immunoassay interference

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Compound Focus: Oxaprozin

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FAQs: Oxaprozin & False-Positive Benzodiazepine Immunoassays

- **Q1: Does oxaprozin cause false-positive results in benzodiazepine immunoassays? A:** Yes, extensive clinical studies confirm that **oxaprozin** and its metabolites can cause presumptive positive results in several common benzodiazepine immunoassays [1] [2]. This is due to cross-reactivity, where the antibody in the immunoassay mistakenly recognizes **oxaprozin** as a benzodiazepine [3].
- **Q2: Which commercial immunoassays are affected by oxaprozin interference? A:** **Oxaprozin** has demonstrated significant cross-reactivity in multiple commercial urine immunoassays, including:
 - EMIT (Enzyme Multiplied Immunoassay Technique) dau [1] [4]
 - CEDIA (Cloned Enzyme Donor Immunoassay) [1]
 - FPIA (Fluorescence Polarization Immunoassay) [1] A study found that a single 1200 mg dose of **oxaprozin** produced positive results in **all** urine samples tested via EMIT and CEDIA, and in nearly all samples tested via FPIA [1].
- **Q3: At what concentration does oxaprozin trigger a positive result? A:** Studies with **oxaprozin** standards prepared in drug-free urine show that presumptive positive results begin to occur at concentrations between 5,000 and 10,000 ng/mL, depending on the specific assay [1]. The table below details the thresholds.

- **Q4: What is the recommended action for a positive screening result in a patient taking oxaprozin?** **A:** It is strongly recommended that any positive immunoassay screening test for benzodiazepines be confirmed by a technique based on a different chemical principle, such as gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS) [1] [5] [6]. These methods are not susceptible to this cross-reactivity and provide definitive results.
- **Q5: Are there other common medications that can cause similar interference?** **A:** Yes, the antidepressant **sertraline** is another well-documented cause of false-positive benzodiazepine immunoassay results [5] [6]. A wide range of other medications, including NSAIDs like tolmetin, certain antihistamines, and antidepressants, have also been confirmed or suspected to cause interference in various assays [6].

Data Summary: Oxaprozin Cross-Reactivity

The following table consolidates key quantitative data from clinical studies on **oxaprozin** interference.

Table 1: Oxaprozin Cross-Reactivity in Urine Benzodiazepine Immunoassays (Cutoff: 200 ng/mL)

| Assay Type | Positive Results from Subject Urine* | Approximate Threshold Concentration of Oxaprozin Standard |
|------------|--------------------------------------|---|
| EMIT dau | 36/36 (100%) | 5,000 - 10,000 ng/mL [1] |
| CEDIA | 36/36 (100%) | ~10,000 ng/mL [1] |
| FPIA | 35/36 (97%) | ~10,000 ng/mL [1] |

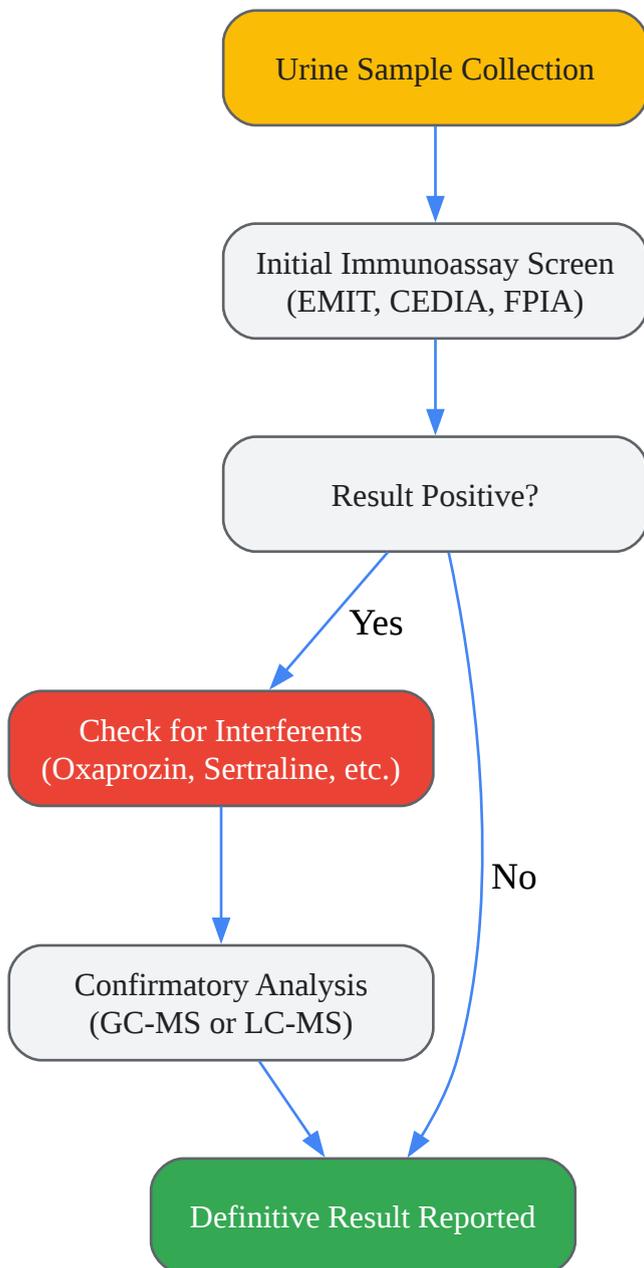
*Urine collected from 12 subjects after a single 1200 mg oral dose of **oxaprozin** [1].

Experimental Protocols & Troubleshooting

For researchers investigating or validating this interference, the following protocols and workflows are essential.

Core Experimental Workflow

This diagram outlines the standard process for identifying and confirming immunoassay interference.



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Protocol: Investigating Cross-Reactivity with Drug Standards

This method is used to characterize the immunoreactivity of **oxaprozin** itself within an assay [1].

- **Objective:** To determine the cross-reactivity profile and threshold concentration of **oxaprozin** in a specific benzodiazepine immunoassay.
- **Materials:**
 - **Oxaprozin** reference standard.
 - Drug-free human urine pool.
 - Commercial benzodiazepine immunoassay kit (e.g., EMIT, CEDIA, FPIA).
- **Procedure:**
 - **Prepare Standards:** Spike drug-free urine with **oxaprozin** standard to create a series of concentrations (e.g., 500, 1,000, 5,000, 10,000, 50,000, and 100,000 ng/mL) [1].
 - **Analyze:** Run each prepared standard in the target immunoassay according to the manufacturer's instructions.
 - **Analyze Controls:** Include a negative control (drug-free urine) and a positive control (urine spiked with the target benzodiazepine at the assay's cutoff concentration).
 - **Data Analysis:** Record the response for each concentration. The lowest concentration that produces a positive result is the approximate threshold.

Protocol: Clinical Sample Analysis from Dosed Subjects

This protocol assesses the real-world impact of **oxaprozin** ingestion on immunoassay results [1].

- **Objective:** To measure the immunoreactivity of urine specimens from subjects after administration of a therapeutic dose of **oxaprozin**.
- **Materials:**
 - Urine specimens collected from human subjects at various time points after receiving a single oral dose (e.g., 1200 mg) of **oxaprozin**.
 - Multiple commercial immunoassay platforms.
 - Access to a confirmatory method (GC-MS).
- **Procedure:**
 - **Sample Collection:** Collect urine from subjects at predetermined intervals post-dosing.
 - **Initial Screening:** Analyze all urine specimens using the immunoassays under evaluation.
 - **Confirmatory Testing:** Analyze all samples that screen positive using a definitive method like GC-MS to identify the true presence or absence of benzodiazepines.
 - **Data Comparison:** Compare the screening results with the confirmatory data to calculate the false-positive rate for each immunoassay.

Key Technical Support Takeaways

- **The interference is well-established and reproducible** across multiple, widely used immunoassay platforms, making it a critical consideration for any urine drug screening program [1] [2].
- **Confirmation is mandatory.** Relying solely on an immunoassay screen in a patient taking **oxaprozin** can lead to incorrect conclusions with significant clinical or forensic consequences [5].
- **The mechanism is cross-reactivity.** The assay antibodies bind to structural features shared by **oxaprozin** (or its metabolites) and benzodiazepines, leading to a false signal [3].

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